

# exploring the therapeutic potential of TES-991

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## Compound of Interest

Compound Name: TES-991

Cat. No.: B15561998

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An In-depth Technical Guide to the Therapeutic Potential of **TES-991**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**TES-991** is a potent and selective small molecule inhibitor of  $\alpha$ -Amino- $\beta$ -carboxymuconate- $\epsilon$ -semialdehyde Decarboxylase (ACMSD), a key enzyme in the de novo NAD<sup>+</sup> synthesis pathway.[1][2] By inhibiting ACMSD, **TES-991** modulates intracellular Nicotinamide Adenine Dinucleotide (NAD<sup>+</sup>) levels, a critical cofactor in numerous metabolic pathways essential for cellular energy and health.[3][4] This guide summarizes the current understanding of **TES-991**, including its mechanism of action, preclinical data, and detailed experimental protocols for its evaluation. The therapeutic potential of **TES-991** is being explored in a range of diseases associated with NAD<sup>+</sup> deficiency, including metabolic disorders, and inflammatory conditions. [4]

## Introduction

Nicotinamide Adenine Dinucleotide (NAD<sup>+</sup>) is a vital coenzyme present in all living cells, playing a fundamental role in cellular metabolism, energy production, and DNA repair. NAD<sup>+</sup> levels decline with age and in various pathological conditions, contributing to mitochondrial dysfunction and the progression of disease. ACMSD is a critical enzyme that stands at a

branch point of the de novo NAD<sup>+</sup> synthesis pathway, and its inhibition has been identified as a promising therapeutic strategy to boost NAD<sup>+</sup> levels.[5]

**TES-991** is a novel, potent, and selective inhibitor of human ACMSD with a reported IC<sub>50</sub> of 3 nM.[1][2] Its ability to increase intracellular NAD<sup>+</sup> levels presents a promising therapeutic approach for a variety of diseases.[1] Preclinical studies have demonstrated the potential of **TES-991** in models of liver and kidney disease.[4]

## Mechanism of Action

**TES-991** exerts its therapeutic effect by inhibiting the enzymatic activity of ACMSD. This inhibition redirects the metabolic flux of the de novo NAD<sup>+</sup> synthesis pathway, leading to an increase in NAD<sup>+</sup> levels within the cell. This, in turn, enhances mitochondrial function and can protect cells from apoptosis.[4]



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